Technical Whitepaper: Thermodynamic Characterization & Purity Analysis of 5-Chloro-3-hydroxypyridine[1]

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Compound of Interest	
Compound Name:	*5-Chloro-3-hydroxypyridine*
CAS No.:	*74115-12-1*
Cat. No.:	*B146418*

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Executive Summary

In the high-stakes environment of pharmaceutical intermediate synthesis, **5-Chloro-3-hydroxypyridine** serves as a critical scaffold, particularly in Suzuki-Miyaura cross-coupling reactions for generating hydroxybiphenyls and isoquinoline derivatives.[1][2] While often treated as a simple commodity chemical, the thermodynamic behavior of this compound—specifically its melting point (MP)—is the primary indicator of isomeric purity and solid-state stability.[1]

This guide moves beyond basic datasheets to provide a rigorous technical analysis of the compound's thermal properties. We establish the 160–162 °C melting range as the "Gold Standard" for purity and detail the thermodynamic principles governing this transition. Furthermore, we define a self-validating experimental protocol to distinguish this specific isomer from its structural analogs, ensuring downstream reaction success.

Physicochemical Profile & Structural Logic

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The Thermodynamic Identity

The melting point of a crystalline solid is not merely a phase transition; it is a direct measure of the lattice energy overcome by thermal motion. For **5-Chloro-3-hydroxypyridine**, the relatively high melting point (160–162 °C) compared to pyridine (which is liquid) is driven by an extensive intermolecular hydrogen-bonding network.[1]

- H-Bond Donor: The hydroxyl (-OH) group at position 3.[1]
- H-Bond Acceptor: The pyridine nitrogen atom.[1]
- Lattice Stabilizer: The chlorine atom at position 5 adds van der Waals bulk and polarizability, increasing the packing density compared to unsubstituted 3-hydroxypyridine (MP ~126–130 °C).[1]

Isomeric Differentiation via Thermal Analysis

A common pitfall in sourcing this compound is cross-contamination with positional isomers.[1] Thermal analysis provides a rapid "fingerprint" to detect these impurities, as their lattice energies differ significantly.[1]

Compound	CAS	Melting Point Range (°C)	Lattice Driver
5-Chloro-3-hydroxypyridine	74115-12-1	160 – 162	Target Compound
2-Chloro-3-hydroxypyridine	116203-31-9	170 – 172	Stronger dimer formation
6-Chloro-2-hydroxypyridine	136786-29-3	128 – 130	Tautomeric dominance (pyridone)
6-Chloro-3-pyridinecarbonitrile	510734-29-3	116 – 120	Weaker dipole interactions

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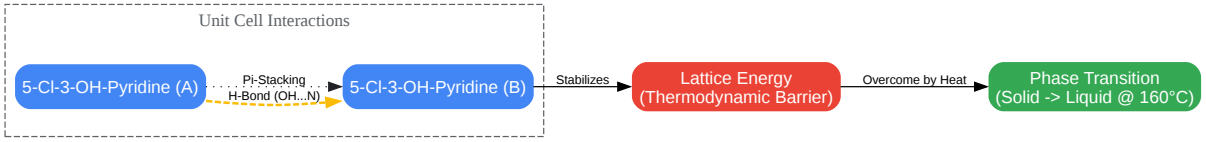
> *Technical Insight: If your sample melts higher than 165°C, suspect contamination with the 2-chloro isomer.[1] If it melts lower and over a broad range (e.g., 150–158°C), suspect a eutectic mixture formed with synthesis byproducts.[1]*

Molecular Interaction Visualization

The following diagram illustrates the theoretical hydrogen-bonding network that stabilizes the crystal lattice, directly influencing the energy required (temperature) to induce melting.



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Caption: Fig 1.[1] Intermolecular forces stabilizing the **5-Chloro-3-hydroxypyridine** crystal lattice.

Experimental Protocol: Validated MP Determination

To ensure scientific integrity, we utilize a Self-Validating Protocol. This means the experiment includes internal checks (standards) to confirm the instrument's accuracy before measuring the unknown.

Method A: Capillary Melting Point (Routine QC)

Objective: Rapid purity assessment.

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- Sample Prep: Dry the powder in a desiccator for 2 hours. Grind to a fine, uniform powder to ensure good thermal contact.[1]
- Packing: Fill a capillary tube to a height of 2–3 mm. Compact by tapping (loose packing causes irregular heat transfer).
- Ramp 1 (Fast): Heat rapidly to 150°C to establish the "onset" zone.
- Ramp 2 (Critical): Reduce heating rate to 1.0 °C/min.
  - Why? High ramp rates cause thermal lag, resulting in artificially high observed melting points.[1]
- Observation: Record two temperatures:
  - : First visible liquid droplet (meniscus formation).
  - : Complete disappearance of solid.
- Validation: The range (

) must be

  . A wider range indicates impurities.

Method B: Differential Scanning Calorimetry (DSC) (R&D Characterization)

Objective: Precise thermodynamic quantification and polymorph screening.

- Pan: Hermetically sealed aluminum pan (prevents sublimation).
- Reference: Empty aluminum pan.
- Atmosphere: Nitrogen purge (50 mL/min) to prevent oxidation.
- Cycle: Heat from 30°C to 180°C at 5°C/min.
- Data Extraction:

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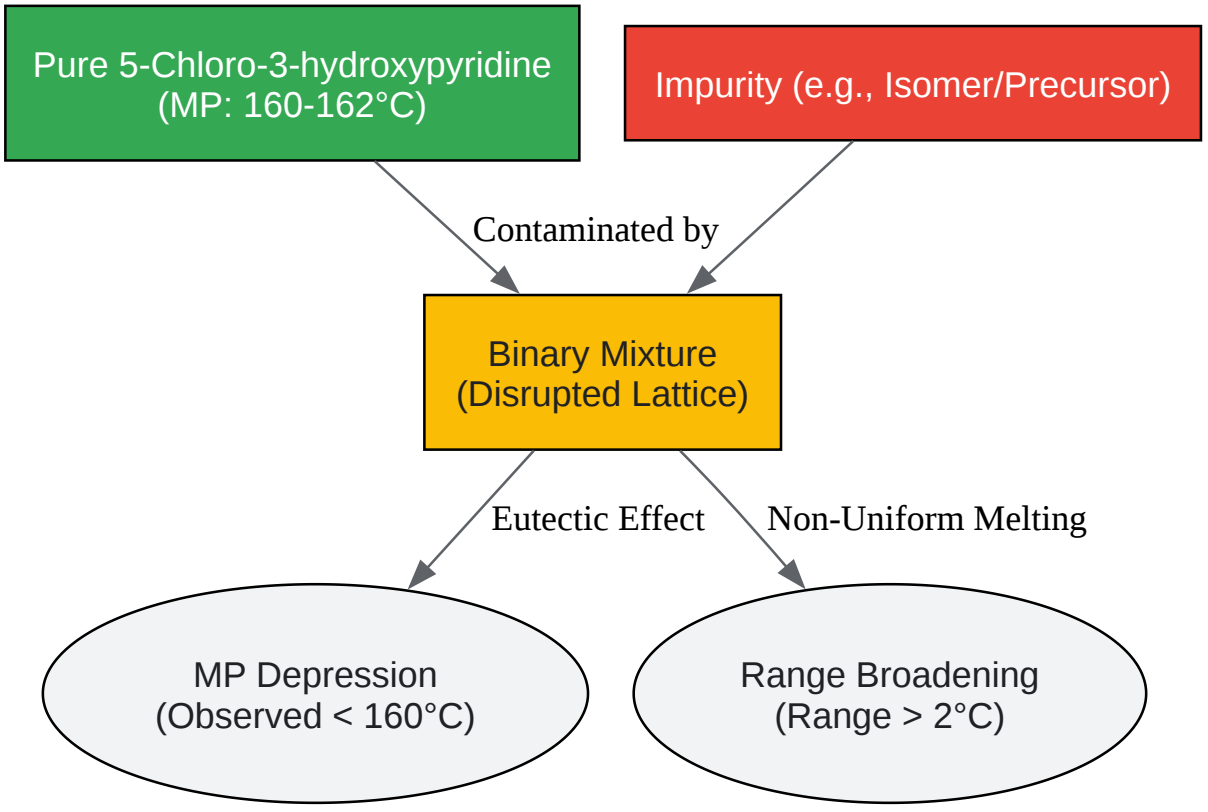
- Identify the endothermic peak.
- (extrapolated) should align with 160–162°C.[3]
- Calculate Enthalpy of Fusion (

) by integrating the peak area.

Impurity Logic & Eutectic Analysis

Impurities do not just "sit" in the crystal; they disrupt the lattice, lowering the melting point (Melting Point Depression). This relationship is critical for troubleshooting synthesis failures.



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Caption: Fig 2.[1] The thermodynamic impact of impurities on melting behavior (Eutectic theory).

Applications & Handling

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Medicinal Chemistry

5-Chloro-3-hydroxypyridine is a versatile building block.[1][4] The hydroxyl group allows for etherification, while the chlorine atom facilitates palladium-catalyzed cross-coupling (Suzuki-Miyaura) to attach aryl or heteroaryl groups.[1]

- Key Reaction: Coupling with 3-pyridylboronic acid to yield hydroxybiphenyls.[1][2][5]
- Drug Design: Used as a scaffold for inhibitors targeting metalloenzymes due to the chelating potential of the hydroxypyridine moiety.[6]

Storage & Stability[1]

- Hygroscopicity: The hydroxyl group makes the powder slightly hygroscopic. Moisture absorption will depress the melting point.
- Storage: Store under inert atmosphere (Argon/Nitrogen) in a cool, dry place.
- Safety: Irritant to eyes and respiratory system (GHS07).[2] Use N95 dust masks during handling.[2]

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